

# Technical Support Center: PKC (19-31) Peptide

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## Compound of Interest

Compound Name: Protein Kinase C (19-31)

Cat. No.: B15541025

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, storage, and use of the PKC (19-31) peptide, with a primary focus on preventing its degradation and ensuring experimental reproducibility.

## Frequently Asked Questions (FAQs)

Q1: What is the PKC (19-31) peptide and what is its mechanism of action?

A1: The PKC (19-31) peptide is a synthetic peptide corresponding to amino acid residues 19-31 of the pseudosubstrate domain of Protein Kinase C $\alpha$  (PKC $\alpha$ ). Its sequence is Arg-Phe-Ala-Arg-Lys-Gly-Ala-Leu-Arg-Gln-Lys-Asn-Val. It functions as a competitive inhibitor of PKC by binding to the substrate-binding site of the enzyme, thereby preventing the phosphorylation of its natural substrates. A variation of this peptide, where Alanine at position 25 is replaced with Serine, converts it into a PKC substrate.

Q2: How should I store the lyophilized PKC (19-31) peptide?

A2: For maximum stability, the lyophilized peptide should be stored at -20°C or -80°C in a desiccated environment. When stored properly, the lyophilized powder is stable for extended periods (months to years). Before opening, it is crucial to allow the vial to warm to room temperature in a desiccator to prevent condensation, as moisture can significantly reduce long-term stability.

Q3: What is the recommended procedure for dissolving the PKC (19-31) peptide?

A3: The PKC (19-31) peptide is a basic peptide due to the presence of multiple arginine and lysine residues. Therefore, it should be readily soluble in sterile, distilled water. For peptides that are difficult to dissolve, a small amount of 1-10% acetic acid can be used to aid dissolution before diluting with a buffered solution. It is recommended to start with a small amount of the peptide to test for solubility before dissolving the entire stock.

Q4: How should I store the PKC (19-31) peptide in solution?

A4: Peptides in solution are significantly less stable than in their lyophilized form

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